

# Isolongifolene fragrance performance vs synthetic compounds

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Isolongifolene

CAS No.: 1135-66-6

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## Chemical and Olfactory Profile of Isolongifolanone

Isolongifolanone is a sesquiterpene ketone derived from turpentine, a pine-based source. It is valued for its stable woody and ambery notes and is considered a sustainable, bio-based alternative to purely petroleum-derived synthetics [1] [2].

The table below summarizes its core characteristics:

Property	Isolongifolanone	General Synthetic Compounds (Context)
Chemical Identity	$C_{15}H_{24}O$ [1]	Varies widely (e.g., esters, aldehydes, lactones) [3]
Origin	Turpentine (Renewable pine resin) [1] [2]	Predominantly petroleum-based [3] [2]
Primary Odor Profile	Fresh, dry, diffusive woody with rich amber quality [4] [5]	Diverse (floral, fruity, musky, etc.) [3]
Tenacity	Several days on a scent blotter [5]	Highly variable

Property	Isolongifolanone	General Synthetic Compounds (Context)
Renewable Carbon	>50% [5]	Typically low [2]
Biodegradability	Non-biodegradable [5]	Varies, but many are persistent environmental contaminants [3]
Ecotoxicity	Classified as toxic to aquatic life [5]	Varies; some (e.g., certain synthetic musks, phthalates) are noted for ecological and health risks [3]

## Application Performance and Stability Data

Performance data for Isolongifolanone indicates how it maintains its odor profile across various challenging formulations. The following table collates experimental stability ratings from a major manufacturer, where a higher number of stars indicates better performance [5].

Application Medium	pH	Stability Performance (★ = poor, ★★★★★ = good)
Acid Cleaner	2	★★★
Fabric Conditioner	3	★★★★★
Shampoo	6	★★★★★
Liquid Detergent	9	★★★★★
Soap	10	★★★★★
Powder Detergent	10.5	★

## Experimental Protocols for Performance Assessment

For researchers aiming to validate or compare fragrance performance, here are detailed methodologies for key tests cited in the available data.

- **Stability Testing in End-Product Formulations**

- **Objective:** To evaluate the odor integrity and intensity of a fragrance material after incorporation into a finished product.
- **Method:** The fragrance compound is incorporated into various base formulations at a specified use level. These bases are designed to have different pH levels. The samples are stored under controlled conditions and assessed by a panel of trained perfumers or evaluators at set intervals. The evaluation typically involves smelling the product to check for any deviation from the original odor profile, loss of intensity, or discoloration [5].

- **Psychophysical Evaluation of Odor Perception**

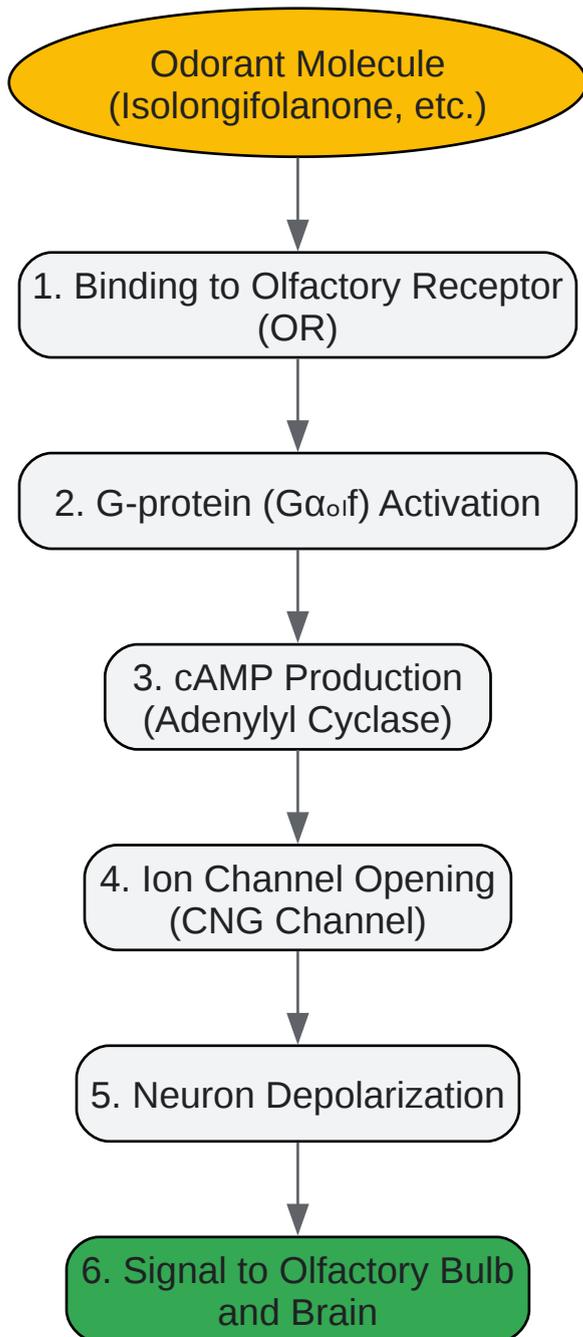
- **Objective:** To quantitatively measure the subjective perception of an odorant's character, intensity, and pleasantness.
- **Method:** Human subjects are exposed to odorants, often at different dilutions. Using computer-based tools, subjects then rate the odor against a set of predefined semantic descriptors on a scale. To obtain objective physiological data, techniques like **Electroencephalography (EEG)** and **Galvanic Skin Response (GSR)** can be employed simultaneously. EEG measures changes in brain wave patterns, while GSR measures emotional arousal through skin conductance [6] [7].

- **Quantitative Structure-Odor Relationship (QSOR) Modeling**

- **Objective:** To predict the odor character of a molecule based on its physicochemical properties.
- **Method:** This computational approach involves several steps [8]:
  - **Data Collection:** A dataset of odorant molecules is compiled, including their known perceptual ratings and molecular descriptors.
  - **Feature Calculation:** Hundreds of molecular parameters are computed for each molecule.
  - **Model Training:** Machine learning algorithms are trained on this data to find relationships between the molecular features and the odor perception.
  - **Validation:** The model's predictive accuracy is tested on a set of molecules it was not trained on.

## The Olfactory Signaling Pathway

The biological mechanism of smell perception is fundamental to understanding fragrance performance. The following diagram illustrates the pathway from chemical stimulus to neural signal.



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This pathway is universal for all odorants. The unique perception of a scent arises because **a single odorant can activate multiple ORs, and a single OR can be activated by multiple odorants** [7] [9]. Genetic

variations in these receptors, including segregating pseudogenes and copy number variations, are a primary source of individual differences in odor perception [9].

## Performance Summary and Research Considerations

Isolongifolanone presents a profile of a stable, versatile, and sustainable fragrance ingredient with a distinct woody-amber character.

- **For Performance and Stability:** It demonstrates high stability across a wide pH range, making it a robust choice for many personal care and household product formulations [5].
- **For Sustainability:** Its derivation from turpentine offers a renewable and biodegradable alternative to petroleum-based synthetics, aligning with green chemistry principles [2] [5].
- **For Olfactory Impact:** It is characterized as a diffusive and impactful material with good tenacity, suitable for use in mid to base notes [4] [5].

A primary research challenge is the lack of direct, head-to-head experimental data comparing Isolongifolanone to other specific synthetic woody compounds in controlled studies. Future research could focus on generating this comparative data, particularly using advanced psychophysical and biometric methods to quantify its subjective impact and further investigate its potential effects on biological systems beyond the olfactory receptors.

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To cite this document: Smolecule. [Isolongifolene fragrance performance vs synthetic compounds].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b1504220#isolongifolene-fragrance-performance-vs-synthetic-compounds>]

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